

# Safe storage and handling procedures for 2-Bromo-3-chlorophenol.

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## Compound of Interest

Compound Name: 2-Bromo-3-chlorophenol

Cat. No.: B1280867

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## Technical Support Center: 2-Bromo-3-chlorophenol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe storage and handling of **2-Bromo-3-chlorophenol**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Bromo-3-chlorophenol**?

A1: **2-Bromo-3-chlorophenol** is classified as a hazardous substance. The primary hazards include:

- Acute Toxicity (Oral): Harmful if swallowed.[\[1\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[1\]](#)
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[\[1\]](#)

Q2: What are the proper storage conditions for **2-Bromo-3-chlorophenol**?

A2: To ensure stability and safety, **2-Bromo-3-chlorophenol** should be stored under the following conditions:

- Temperature: Store at room temperature.
- Atmosphere: Keep in an inert atmosphere (e.g., under nitrogen or argon).
- Light: Store in a dark place, protected from light.
- Container: Keep the container tightly sealed.

Q3: What personal protective equipment (PPE) is required when handling **2-Bromo-3-chlorophenol**?

A3: Appropriate PPE must be worn to minimize exposure. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat and, if there is a risk of splashing, additional protective clothing.
- Respiratory Protection: If working with the solid in a way that generates dust or if handling solutions outside of a fume hood, a NIOSH-approved respirator is necessary.

Q4: What materials are incompatible with **2-Bromo-3-chlorophenol**?

A4: Avoid contact with the following:

- Strong oxidizing agents
- Strong bases
- Strong acids

Q5: How should **2-Bromo-3-chlorophenol** waste be disposed of?

A5: **2-Bromo-3-chlorophenol** is a halogenated organic compound and must be disposed of as hazardous waste. Collect waste in a designated, labeled, and sealed container. Do not mix with non-halogenated waste. Follow all local, state, and federal regulations for hazardous waste disposal.

## Troubleshooting Guides

### Issues with Solution Preparation

Problem: The **2-Bromo-3-chlorophenol** is not dissolving in the chosen solvent.

Possible Causes & Solutions:

- **Incorrect Solvent Selection:** While specific quantitative solubility data is limited, halogenated phenols generally exhibit better solubility in organic solvents than in water.
  - **Recommended Solvents:** Try using polar aprotic solvents such as Dimethyl Sulfoxide (DMSO) or Tetrahydrofuran (THF). Methanol may also be a suitable solvent.<sup>[2]</sup>
  - **Avoid:** Water is generally a poor solvent for this compound.
- **Insufficient Mixing:** Ensure the solution is being adequately agitated. Use a magnetic stirrer for a sufficient duration.
- **Low Temperature:** Gently warming the solution may aid in dissolution. However, do this with caution in a well-ventilated fume hood, as elevated temperatures can increase the vapor pressure and inhalation hazard.
- **Concentration Too High:** You may be attempting to create a supersaturated solution. Refer to any available solubility data for similar compounds to estimate an appropriate concentration range.

Problem: The solution appears cloudy or hazy.

Possible Causes & Solutions:

- **Incomplete Dissolution:** See the troubleshooting steps above.

- Contamination: The solvent or the **2-Bromo-3-chlorophenol** may be contaminated. Use high-purity reagents and clean glassware.
- Precipitation: The temperature of the solution may have dropped, causing the compound to precipitate out. If gentle warming was used to dissolve the solid, allow the solution to cool to room temperature slowly while stirring to check for stability.

## Data Presentation

### Physical and Chemical Properties of **2-Bromo-3-chlorophenol**

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrClO	[3]
Molecular Weight	207.45 g/mol	[3]
Appearance	Solid	
Melting Point	55.5 °C	[4]
Boiling Point	233.0 ± 20.0 °C (Predicted)	[4]
Density	1.788 ± 0.06 g/cm <sup>3</sup> (Predicted)	[4]
pKa	7.47 ± 0.10 (Predicted)	[4]

## Experimental Protocols

### Protocol for Preparation of a 1% (w/v) Solution of **2-Bromo-3-chlorophenol** in a Suitable Organic Solvent

Objective: To prepare a 1% weight/volume solution of **2-Bromo-3-chlorophenol** for experimental use.

Materials:

- **2-Bromo-3-chlorophenol** (solid)
- Appropriate organic solvent (e.g., DMSO, THF, or Methanol)

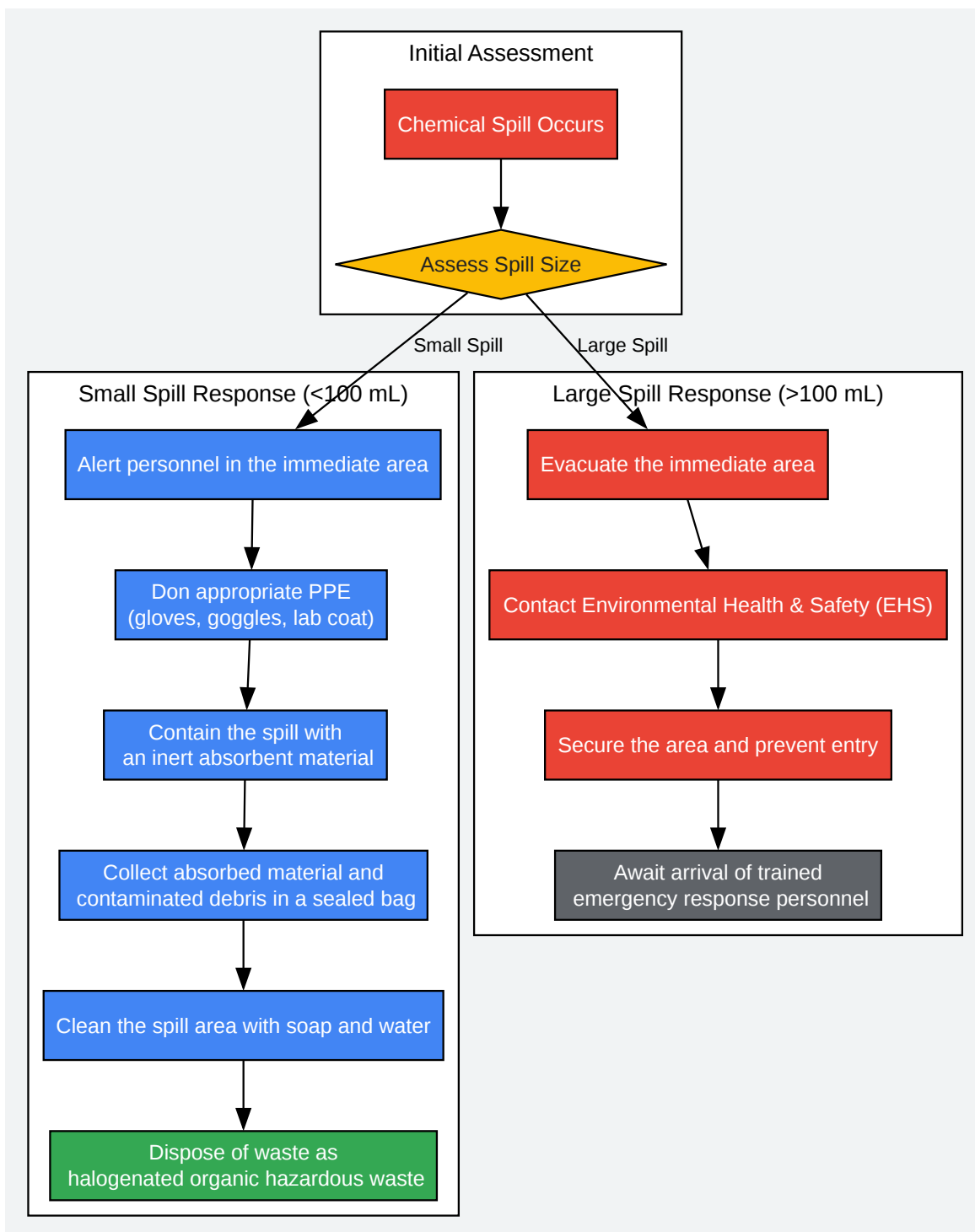
- Volumetric flask (appropriate size for the desired volume)
- Analytical balance
- Weighing paper or weighing boat
- Spatula
- Funnel
- Magnetic stirrer and stir bar
- Personal Protective Equipment (PPE): safety goggles, lab coat, chemical-resistant gloves

Procedure:

- Calculation: Determine the mass of **2-Bromo-3-chlorophenol** required. For a 1% (w/v) solution, you will need 1 gram of solute for every 100 mL of solution. For example, to prepare 50 mL of a 1% solution, you would need 0.5 g of **2-Bromo-3-chlorophenol**.<sup>[5]</sup>
- Weighing:
  - Place a clean, dry weighing boat on the analytical balance and tare it.
  - Carefully weigh the calculated mass of **2-Bromo-3-chlorophenol** into the weighing boat. Record the exact mass.
- Dissolution:
  - Place a magnetic stir bar into the volumetric flask.
  - Using a funnel, carefully transfer the weighed **2-Bromo-3-chlorophenol** into the volumetric flask.
  - Rinse the weighing boat and funnel with a small amount of the chosen solvent to ensure all the solid is transferred into the flask.
  - Add approximately half of the final desired volume of the solvent to the flask.

- Place the flask on a magnetic stirrer and stir until the solid is completely dissolved. Gentle warming in a fume hood may be applied if necessary.
- Final Volume Adjustment:
  - Once the solid is completely dissolved, remove the flask from the stirrer.
  - Carefully add the solvent to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
  - Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Labeling and Storage:
  - Label the flask clearly with the name of the compound, concentration, solvent, and date of preparation.
  - Store the solution according to the recommended storage conditions for **2-Bromo-3-chlorophenol**.

## Mandatory Visualization



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Caption: Workflow for handling a **2-Bromo-3-chlorophenol** spill.

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